

# Technical Support Center: Trace Level Analysis of N-Nitrosamines

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## Compound of Interest

Compound Name: *Methyl-2-hydroxypentyl*nitrosamine  
CAS No.: 36972-72-2  
Cat. No.: B3382834

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the trace level analysis of N-nitrosamines.

## Frequently Asked Questions (FAQs)

Q1: What are the primary challenges in analyzing N-nitrosamines at trace levels?

A1: The main challenges include achieving the required low levels of detection and quantification, dealing with complex sample matrices that can cause interference, preventing the artificial formation of nitrosamines during sample preparation and analysis, and ensuring the chromatographic resolution of various nitrosamine species, especially the nitrosamine drug substance-related impurities (NDSRIs).<sup>[1][2]</sup>

Q2: Which analytical technique is most suitable for N-nitrosamine analysis?

A2: Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is widely considered the gold standard for the quantification of all types of nitrosamines due to its high sensitivity,

selectivity, and robustness.[3][4] Gas chromatography-mass spectrometry (GC-MS) is also used, particularly for volatile nitrosamines.[5]

Q3: What are the common sources of N-nitrosamine impurities in pharmaceutical products?

A3: N-nitrosamine impurities can arise from various sources, including the synthesis process of the active pharmaceutical ingredient (API), degradation of the product during storage, and the presence of susceptible amines and nitrosating agents in raw materials, solvents, or excipients.  
[6]

Q4: How can the artefactual formation of N-nitrosamines during analysis be prevented?

A4: Artefactual formation can be minimized by avoiding high temperatures during sample preparation and analysis, controlling the pH of the sample and mobile phase, and using radical quenchers or antioxidants in the sample diluent. It is crucial to carefully evaluate the sample preparation conditions to prevent the reaction between any secondary or tertiary amines in the drug product with nitrosating agents.

Q5: What are the regulatory limits for N-nitrosamine impurities in drug products?

A5: Regulatory agencies like the FDA and EMA have set strict acceptable intake (AI) limits for various N-nitrosamines, typically in the nanogram per day range.[6] For example, the AI for N-nitrosodimethylamine (NDMA) is 96 ng/day.[7] These limits necessitate highly sensitive analytical methods.

## Troubleshooting Guides

This section provides solutions to common problems encountered during the trace level analysis of N-nitrosamines.

| Problem                                                                  | Potential Cause(s)                                                                                                                                       | Recommended Solution(s)                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                             |
|--------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Poor Sensitivity / High Limits of Detection (LOD) & Quantification (LOQ) | 1. Suboptimal mass spectrometer settings.2. Ion suppression from the sample matrix.3. Inefficient ionization of target analytes.4. Low injection volume. | 1. Optimize MS parameters such as collision energy (CE), declustering potential (DP), and source temperature. <sup>[8]</sup> 2. Improve sample cleanup using solid-phase extraction (SPE) or liquid-liquid extraction (LLE). Dilute the sample if possible without compromising the detection limits.3. Evaluate different ionization sources. Atmospheric pressure chemical ionization (APCI) is often less susceptible to matrix effects for small, volatile nitrosamines like NDMA, while electrospray ionization (ESI) may be better for larger, more polar nitrosamines. <sup>[3]</sup> <sup>[9]</sup> 4. Increase the injection volume, ensuring it does not negatively impact peak shape or system pressure. |
| Poor Peak Shape (Tailing or Fronting)                                    | 1. Mismatch between sample diluent and mobile phase.2. Column overload.3. Secondary interactions with the stationary phase.                              | 1. Ensure the sample is dissolved in a solvent that is compatible with or weaker than the initial mobile phase.2. Reduce the concentration of the API in the sample or decrease the injection volume.3. Use a different column chemistry, such as a biphenyl or pentafluorophenyl (PFP) phase, which can offer                                                                                                                                                                                                                                                                                                                                                                                                      |

different selectivity for nitrosamines.[2][8]

#### Inconsistent or Low Analyte Recovery

1. Inefficient extraction from the sample matrix.  
2. Degradation of nitrosamines during sample preparation.  
3. Adsorption of analytes to sample vials or instrument components.

1. Optimize the extraction solvent, pH, and extraction time. Sonication or mechanical shaking can improve extraction efficiency.[10]  
2. Protect samples from light, as nitrosamines can be photolytically unstable. Avoid excessive heat.[2]  
3. Use deactivated glass vials or polypropylene vials. Incorporate a suitable internal standard to compensate for recovery losses.

#### Carryover

1. Adsorption of analytes to the injector, column, or other parts of the LC system.

1. Optimize the autosampler wash procedure by using a strong solvent and increasing the wash volume and duration.  
2. Inject a blank solvent after high-concentration samples to check for carryover.  
3. Consider using a column with a different stationary phase that has less interaction with the analytes.

#### Co-elution of Peaks / Lack of Resolution

1. Suboptimal chromatographic conditions.  
2. Similar chemical properties of the analytes.

1. Modify the gradient profile (slope, duration), mobile phase composition (organic solvent, additives like formic acid), or column temperature.[11]  
2. Use a high-resolution column with a smaller particle size or a different stationary phase to improve separation.[2]

## Quantitative Data Summary

The following tables summarize the performance of various LC-MS/MS methods for the analysis of N-nitrosamines in different pharmaceutical matrices.

Table 1: Method Performance for N-Nitrosamine Analysis in Metformin

| Nitrosamine | LOD (ng/mL)  | LOQ (ng/mL)  | Recovery (%) | Reference            |
|-------------|--------------|--------------|--------------|----------------------|
| NDMA        | 0.4          | 1            | Not Reported | <a href="#">[11]</a> |
| NDEA        | Not Reported | Not Reported | Not Reported | <a href="#">[11]</a> |
| NEIPA       | 0.2          | 0.5          | Not Reported | <a href="#">[11]</a> |
| NDIPA       | Not Reported | Not Reported | Not Reported | <a href="#">[11]</a> |
| NDBA        | Not Reported | Not Reported | Not Reported | <a href="#">[11]</a> |
| NMOR        | Not Reported | Not Reported | Not Reported | <a href="#">[11]</a> |
| NPIP        | 0.2          | 0.5          | Not Reported | <a href="#">[11]</a> |
| NDMA        | 25.5         | 50.9         | Not Reported | <a href="#">[2]</a>  |
| NDEA        | 1.9          | 7.5          | Not Reported | <a href="#">[2]</a>  |
| NEIPA       | 1.8          | 7.1          | Not Reported | <a href="#">[2]</a>  |
| NDIPA       | 4.4          | 8.8          | Not Reported | <a href="#">[2]</a>  |
| NMPA        | 3.7          | 7.0          | Not Reported | <a href="#">[2]</a>  |
| NDBA        | 1.9          | 7.4          | Not Reported | <a href="#">[2]</a>  |

Table 2: Method Performance for N-Nitrosamine Analysis in Valsartan

| Nitrosamine     | LOD (ng/g)   | LOQ (ng/g)   | Recovery (%)      | Reference            |
|-----------------|--------------|--------------|-------------------|----------------------|
| NDMA            | 0.0027 mg/kg | 0.0091 mg/kg | 94.5 - 103.1      | <a href="#">[12]</a> |
| NDMA            | 0.0021 mg/kg | 0.0070 mg/kg | Not Reported      | <a href="#">[12]</a> |
| NDMA            | 0.5 ppb      | 1.5 ppb      | 80 - 120 (at LOQ) | <a href="#">[13]</a> |
| NDEA            | 0.5 ppb      | 1.5 ppb      | 80 - 120 (at LOQ) | <a href="#">[13]</a> |
| NEIPA           | 0.5 ppb      | 1.5 ppb      | 80 - 120 (at LOQ) | <a href="#">[13]</a> |
| NDBA            | 0.5 ppb      | 1.5 ppb      | 80 - 120 (at LOQ) | <a href="#">[13]</a> |
| NDIPA           | 0.5 ppb      | 1.5 ppb      | 80 - 120 (at LOQ) | <a href="#">[13]</a> |
| NMPhA           | 0.5 ppb      | 1.5 ppb      | 80 - 120 (at LOQ) | <a href="#">[13]</a> |
| 12 Nitrosamines | 20           | 50           | 80 - 120          | <a href="#">[14]</a> |

## Experimental Protocols

### Protocol 1: Analysis of N-Nitrosamines in Metformin Tablets by LC-MS/MS

This protocol is adapted from a method developed for the simultaneous determination of eight nitrosamine impurities.[\[10\]](#)

#### 1. Sample Preparation

- Crush a suitable number of metformin tablets to obtain a powder equivalent to 100 mg of the active pharmaceutical ingredient (API).
- Transfer the powder to a 15 mL centrifuge tube.

- Add 5 mL of methanol and vortex for 1 minute to dissolve the powder.
- Shake the sample on a mechanical shaker for 40 minutes.
- Centrifuge the sample at 4500 rpm for 15 minutes.
- Filter the supernatant through a 0.22  $\mu$ m PVDF syringe filter into an HPLC vial.

## 2. LC-MS/MS Conditions

- LC System: Agilent 1290 Infinity II UHPLC or equivalent.
- Column: Agilent ZORBAX RRHD Eclipse Plus C18, 2.1 x 100 mm, 1.8  $\mu$ m.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol.
- Gradient: 5% B to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5  $\mu$ L.
- Column Temperature: 40  $^{\circ}$ C.
- Mass Spectrometer: Agilent 6470 Triple Quadrupole LC/MS or equivalent.
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM). Specific transitions for each nitrosamine should be optimized.

## Protocol 2: Analysis of N-Nitrosamines in Valsartan Drug Substance by LC-MS/MS

This protocol is based on a method for the quantification of six nitrosamine impurities.[\[13\]](#)

## 1. Sample Preparation

- Weigh 100 mg of valsartan drug substance into a 10 mL volumetric flask.
- Add approximately 7 mL of diluent (e.g., methanol or a mixture of methanol and water).
- Sonicate for 10 minutes to dissolve the sample.
- Make up the volume to 10 mL with the diluent.
- Filter the solution through a 0.22  $\mu\text{m}$  syringe filter into an HPLC vial.

## 2. LC-MS/MS Conditions

- LC System: UHPLC system.
- Column: C18 column (e.g., 100 x 2.1 mm, 1.7  $\mu\text{m}$ ).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Gradient: A suitable gradient to separate the nitrosamines from the valsartan peak.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 20  $\mu\text{L}$ .
- Column Temperature: 40  $^{\circ}\text{C}$ .
- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Source: Atmospheric Pressure Chemical Ionization (APCI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM).

## Visualizations

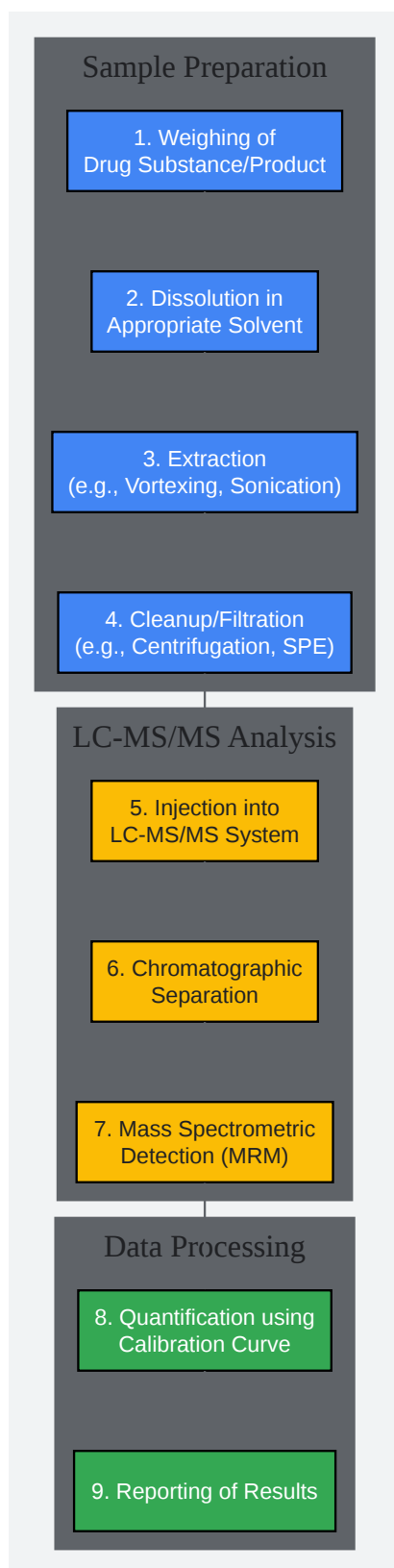
### Metabolic Activation of N-Nitrosodimethylamine (NDMA)



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Caption: Metabolic activation pathway of NDMA leading to DNA damage.

## General Workflow for N-Nitrosamine Analysis



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Caption: A typical experimental workflow for N-nitrosamine analysis.

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